

Technical Support Center: Mitigating Corrosion with Sodium Peracetate Solutions

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Compound of Interest

Compound Name: Sodium peracetate

CAS No.: 64057-57-4

Cat. No.: B1260957

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **sodium peracetate** solutions.

Frequently Asked Questions (FAQs)

Q1: How does the corrosivity of **sodium peracetate** compare to peracetic acid (PAA)?

A1: **Sodium peracetate** solutions are generally considered less corrosive than peracetic acid (PAA) solutions. This is because **sodium peracetate** is mildly alkaline, whereas PAA is highly acidic[1]. The lower acidity of **sodium peracetate** solutions contributes to a reduced corrosive effect on many materials. It is often considered a less corrosive alternative in applications like cooling tower water treatment[1].

Q2: What are the typical decomposition byproducts of **sodium peracetate** in solution?

A2: The decomposition byproducts of **sodium peracetate** are generally benign and include glycerin and sodium acetate[2]. These byproducts are not considered to be significantly corrosive.

Q3: What is the expected stability of a **sodium peracetate** solution?

A3: The stability of **sodium peracetate** solutions can be limited. One study on a 2% Sekusept Aktiv solution, which contains sodium perborate that forms peracetic acid, found it was stable for only four days[3][4]. The concentration of the active ingredient decreased over this period, although the pH remained stable[3][4]. Users should consider the stability of their specific formulation in their experimental planning.

Q4: Are there any known corrosion inhibitors that are effective in peroxyacetic solutions?

A4: Yes, research on the more corrosive peracetic acid (PAA) has identified several effective corrosion inhibitors. These may also be effective for **sodium peracetate** solutions and include:

- Sodium tungstate[5][6]
- Sodium molybdate[7]
- Non-ionic surfactants[8][9] Additionally, adjusting the pH of PAA solutions towards neutral (pH 7) has been shown to significantly decrease their corrosive impact[8][9].

Troubleshooting Guide

Issue: I am observing unexpected corrosion (e.g., rust, pitting, discoloration) on my equipment after exposure to a **sodium peracetate** solution.

Possible Causes and Solutions:

- Material Incompatibility: The material of your equipment may not be compatible with your **sodium peracetate** solution.
 - Recommendation: Cross-reference your equipment's material with the compatibility data. For materials not listed, it is advisable to conduct a compatibility test. Stainless steel (304 and 316) and aluminum are generally resistant to related peroxyacetic solutions, while mild steel, galvanized iron, and copper are more susceptible[10].
- High Solution Temperature: Elevated temperatures can accelerate corrosion rates.

- Recommendation: If your protocol allows, try to maintain the **sodium peracetate** solution at a lower temperature. For peracetic acid, it has been shown that decreasing the solution temperature decreases the corrosion rate[10].
- High Solution Concentration: The concentration of **sodium peracetate** can influence its corrosivity.
 - Recommendation: Use the lowest effective concentration for your application. Higher concentrations of peracetic acid are known to increase corrosion rates on susceptible materials[10].
- Presence of Contaminants: Contaminants in the water used to prepare the solution, such as chlorides, can increase the corrosion rate[6].
 - Recommendation: Use high-purity, deionized, or distilled water to prepare your **sodium peracetate** solutions to avoid introducing corrosive ions[11].
- Extended Contact Time: The longer the material is in contact with the solution, the greater the potential for corrosion.
 - Recommendation: Minimize the contact time between your equipment and the **sodium peracetate** solution to what is necessary for your experimental protocol. For PAA, shorter contact times are recommended to reduce corrosion[10].

Quantitative Data Summary

Table 1: Material Compatibility with Peroxyacetic Acid (PAA) Solutions (up to 17%)

Note: This data is for peracetic acid (PAA) and should be used as a conservative guideline for **sodium peracetate**, which is generally less corrosive.[1]

Material Category	Recommended (A)	Limited Resistance (B)	Unsuitable (C)
Metals	Stainless Steel (304, 316L), Titanium, Zirconium, Tantalum	Aluminum, Polyethylene, Polypropylene, PVC	Mild Steel, Galvanized Steel, Copper, Brass, Natural Rubber
Plastics & Elastomers	PTFE, PVDF	Polyethylene, Polypropylene, PVC, Silicone Rubber	Natural Rubber, Neoprene, Nitrile Rubber, Styrene Butadiene

Rating Descriptions:

- A (Recommended): Acceptable corrosion rates and minimal effect on solution stability.
- B (Limited Resistance): Material may have limited resistance or require further testing. Service life can be dependent on factors like temperature.
- C (Unsuitable): Material is not recommended for use. (Source: Adapted from[\[12\]](#))

Table 2: Corrosion Rates of Various Metals in Peracetic Acid (PAA) Solutions

Note: This data illustrates the effect of PAA concentration on different metals. **Sodium peracetate** is expected to be less corrosive.

Metal	Corrosion Rate (mpy) at 100 ppm PAA	Corrosion Rate (mpy) at 200 ppm PAA	Corrosion Rate (mpy) at 400 ppm PAA
Aluminum 99.5%	0	0	0
Stainless Steel 304	0	0	0
Stainless Steel 316	0	0	0
Tinned Iron	0	0	0
Galvanized Iron	5.4	19.4	49.5
Mild Steel	34.1	53.8	78.1
Copper	1.9	23.1	54.0

Corrosion Rate Standards:

- <5 mpy: Very Good
- 5.1-10 mpy: Acceptable/Marginal
- >10 mpy: Corrosive (Source:[[10](#)])

Experimental Protocols

Protocol: Weight Loss Test for Material Corrosion (Corrosion Coupon Test)

This protocol is adapted from standard methods for testing material compatibility with chemical solutions[[3](#)][[10](#)].

Objective: To determine the corrosion rate of a specific material in a **sodium peracetate** solution.

Materials:

- Corrosion coupons of the material to be tested (with known surface area and initial weight).
- **Sodium peracetate** solution of the desired concentration.

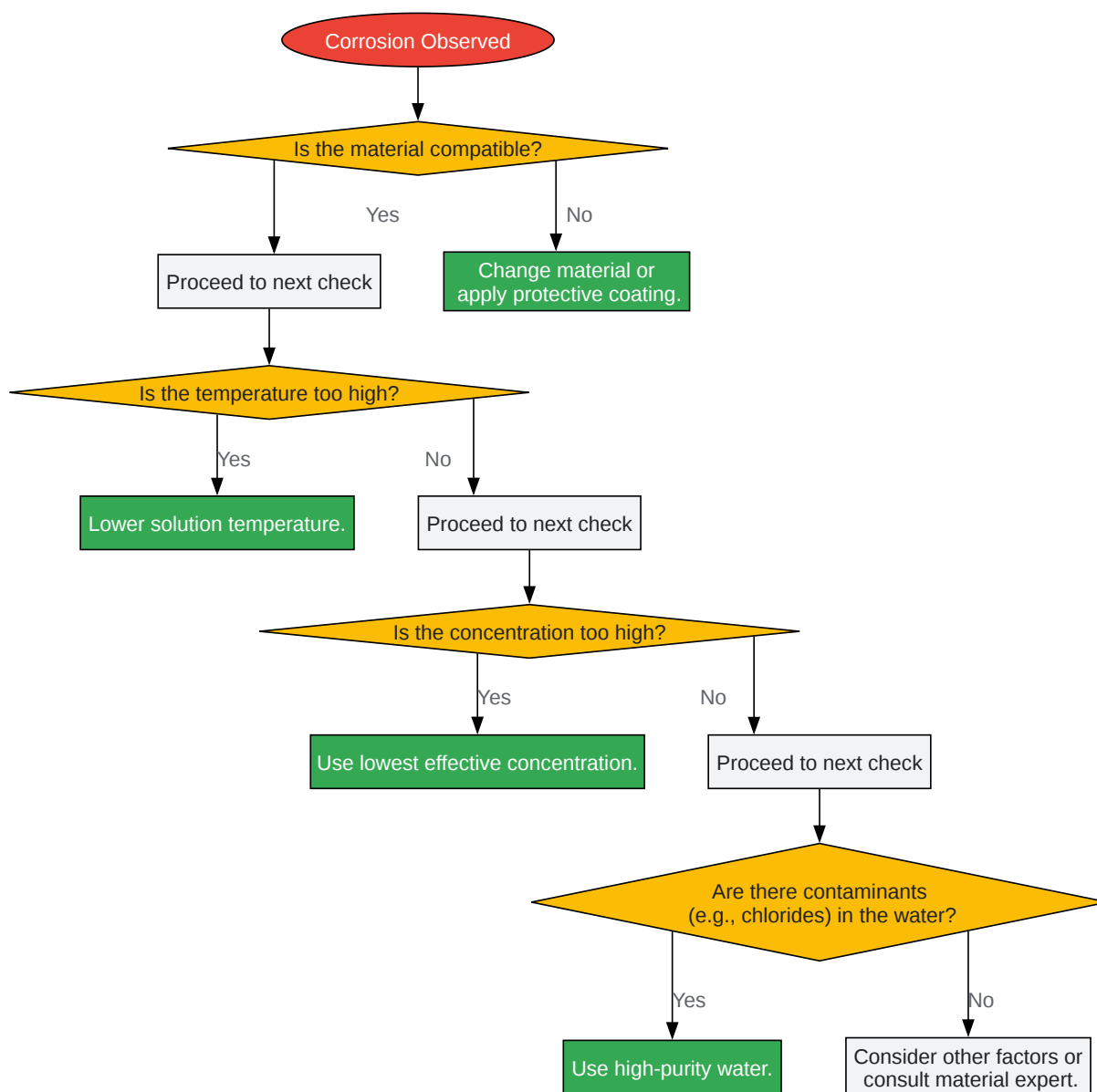
- Glass beakers or other suitable immersion containers.
- Analytical balance.
- ASTM-compliant cleaning materials for the specific metal being tested.
- Temperature-controlled environment (e.g., water bath, incubator).

Procedure:

- Coupon Preparation: a. Clean the corrosion coupons according to ASTM standards for the specific material to remove any protective oils or contaminants. b. Dry the coupons completely. c. Weigh each coupon accurately using an analytical balance and record the initial weight (W_{initial}).
- Immersion: a. Place the prepared **sodium peracetate** solution in the immersion containers. b. Suspend the cleaned and weighed coupons in the solution, ensuring they are fully submerged and not in contact with each other or the container walls. c. Place the containers in a temperature-controlled environment for the duration of the test (e.g., 30 days). d. If the solution stability is a concern, replace the solution at regular intervals (e.g., every 48 hours) [\[10\]](#).
- Coupon Analysis: a. At the end of the test period, carefully remove the coupons from the solution. b. Clean the coupons according to ASTM procedures to remove any corrosion products. c. Dry the coupons completely. d. Weigh each coupon accurately and record the final weight (W_{final}).
- Corrosion Rate Calculation: a. Calculate the weight loss (ΔW) = $W_{\text{initial}} - W_{\text{final}}$. b. Calculate the corrosion rate in mils per year (mpy) using the following formula: $\text{mpy} = (K * \Delta W) / (A * T * D)$ Where:
 - K = a constant (e.g., 3.45×10^6 for ΔW in grams, A in cm^2 , T in hours, D in g/cm^3)
 - ΔW = Weight loss in grams
 - A = Surface area of the coupon in cm^2

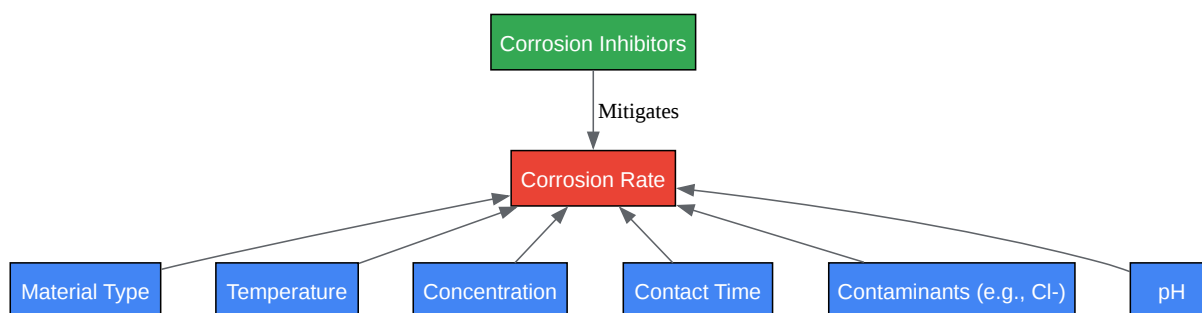
- T = Immersion time in hours
- D = Density of the material in g/cm³

Mandatory Visualizations



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Caption: Corrosion Troubleshooting Workflow.



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